

Proper Disposal Procedures for PHENAZ (Phenazopyridine)

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Compound of Interest		
Compound Name:	PHENAZ	
Cat. No.:	B1141392	Get Quote

For researchers, scientists, and drug development professionals, the proper disposal of **PHENAZ**, chemically known as **Phenaz**opyridine, is critical due to its hazardous properties and potential environmental impact. This guide provides essential safety and logistical information for the appropriate handling and disposal of **Phenaz**opyridine and its hydrochloride salt.

I. Chemical and Physical Properties

A clear understanding of the substance's properties is fundamental to its safe handling and disposal.

Property	Value
Chemical Formula	C11H11N5 (Phenazopyridine) C11H11N5·HCl (Phenazopyridine Hydrochloride)
Molecular Weight	213.24 g/mol (Phenazopyridine) 249.70 g/mol (Phenazopyridine Hydrochloride)[1][2][3]
Appearance	Brick-red microcrystals or a purple powder[3][4]
Solubility	Slightly soluble in cold water and alcohol; soluble in boiling water and acetic acid.[3]
Melting Point	240°C (464°F) (Phenazopyridine Hydrochloride)



II. Hazard Profile and Safety Precautions

Phenazopyridine is classified as a hazardous substance, and appropriate precautions must be taken at all times.

Hazard	Description
Carcinogenicity	Classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans.[1] It is reasonably anticipated to be a human carcinogen based on animal studies.[4] [5][6]
Acute Toxicity	Harmful if swallowed.[7][8][9] The acute oral LD50 in rats is 472 mg/kg.[1]
Organ Toxicity	The substance is toxic to the kidneys, nervous system, bladder, and gastrointestinal tract.[1]
Health Effects	May cause skin and serious eye irritation.[7][8] High levels of exposure can lead to methemoglobinemia, characterized by headache, dizziness, and cyanosis.[9][10]
Reactivity	As an azo compound, it can be reactive. It is incompatible with strong oxidizing agents, acids, aldehydes, and other substances, which may lead to the formation of toxic gases.[4][11]

Personal Protective Equipment (PPE): When handling **Phenaz**opyridine, especially in powdered form, appropriate PPE, including gloves, safety glasses, and a lab coat, should be worn. Work in a well-ventilated area or under a fume hood to avoid inhalation of dust.[1][7]

III. Disposal Procedures

The primary goal of disposal is to prevent environmental contamination and human exposure. The following step-by-step guidance should be followed.

Step 1: Determine the Nature of the Waste



Safety Operating Guide

Check Availability & Pricing

Identify whether you are disposing of pure **Phenaz**opyridine, solutions, or contaminated materials (e.g., glassware, PPE). This will determine the appropriate disposal pathway.

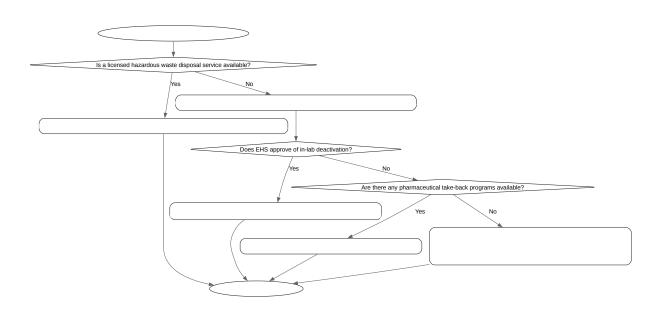
Step 2: Segregation and Labeling

All **Phenaz**opyridine waste must be segregated from general laboratory waste. Containers for **Phenaz**opyridine waste should be clearly labeled as "Hazardous Waste: **Phenaz**opyridine" and include appropriate hazard symbols.

Step 3: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Phenaz**opyridine.





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Caption: Decision workflow for the disposal of **Phenaz**opyridine waste.







Recommended Disposal Method:

The most appropriate and recommended method for the disposal of **Phenaz**opyridine is through a licensed hazardous waste disposal company. This ensures compliance with federal, state, and local regulations.

Alternative Disposal for Small Quantities (if permitted):

For very small residual amounts, and only if a hazardous waste disposal service or take-back program is not available, the following procedure for disposal in household trash may be considered, subject to local regulations.[12][13][14][15]

- Do Not Flush: Do not dispose of Phenazopyridine down the drain or toilet, as this can lead to environmental contamination.[12][13]
- Inertization: Remove the **Phenaz**opyridine from its original container. Mix the material (without crushing tablets or capsules) with an unappealing substance such as used coffee grounds or kitty litter.[13][14][15]
- Containment: Place the mixture in a sealable plastic bag or other container to prevent leakage.[13][14]
- Final Disposal: Dispose of the sealed container in the regular trash.[15]

Spill Cleanup:

In the event of a spill, the following steps should be taken:[10]

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection if dealing with a powder.
- Carefully collect the powdered material and place it in a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and wash the spill site after the material has been collected.



IV. Regulatory Considerations

It is imperative to comply with all applicable regulations regarding hazardous waste. Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance on disposing of **Phenaz**opyridine as a hazardous waste.[10] Healthcare facilities should adhere to EPA regulations, which may include a ban on sewering hazardous pharmaceutical waste.[16]

By adhering to these procedures, you can ensure the safe and responsible disposal of **Phenaz**opyridine, minimizing risks to human health and the environment.

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